

Essential Safety and Logistics for Handling 1-Pentadecene

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Compound of Interest

Compound Name: 1-Pentadecene

CAS No.: 27251-68-9

Cat. No.: B7799424

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate, essential safety and logistical information for handling **1-Pentadecene**, including detailed operational and disposal plans. Adherence to these procedures will help maintain a safe laboratory environment and ensure the integrity of your research.

Physicochemical and Safety Data

1-Pentadecene is a clear, colorless to light yellow liquid.[1][2] While it is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) by all suppliers, some sources indicate potential hazards such as aspiration toxicity, skin irritation, and serious eye irritation.[3][4] Due to inconsistencies in GHS classifications, it is prudent to handle **1-Pentadecene** with care. The following table summarizes key quantitative data for **1-Pentadecene**.

Property	Value	Source
Molecular Formula	C ₁₅ H ₃₀	[5]
Molecular Weight	210.40 g/mol	[5][6][7]
Melting Point	-4 °C	[2][5][6][7]
Boiling Point	268-269 °C	[1][2][5][6][7]
Density	0.775 g/mL at 25 °C	[1][2][6]
Flash Point	110 °C (closed cup)	[2][6]
Water Solubility	Not miscible or difficult to mix	[1][5]
Storage Class	Combustible liquids	[6]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is critical when handling **1-Pentadecene**. The following PPE is recommended to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Justification & Best Practices
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. [2] [7]	Approved under government standards such as NIOSH (US) or EN 166 (EU). [2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Inspect gloves before use and use proper glove removal technique to avoid skin contact. [2]
Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Impervious clothing may be necessary depending on the concentration and amount of the substance handled. [2]
Respiratory Protection	Generally not required under normal use with adequate ventilation. [2] [7]	For nuisance exposures or in poorly ventilated areas, use a respirator with an organic vapor cartridge. [2]

Operational Protocol: From Receipt to Use

A systematic approach to handling **1-Pentadecene** from the moment it arrives in the laboratory to its use in experiments is essential for safety and efficiency.

1. Receiving and Inspection:

- Visually inspect the container for any signs of damage or leaks upon arrival.
- Verify that the container is properly labeled with the chemical name, concentration, and hazard information.
- Ensure the Safety Data Sheet (SDS) is accessible.

2. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[7\]](#)
- Keep the container tightly closed to prevent contamination and evaporation.[\[2\]](#)[\[7\]](#)
- Store away from heat and sources of ignition.[\[8\]](#)

3. Handling and Use:

- Handle **1-Pentadecene** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not breathe vapors or mists.[\[2\]](#)
- Use appropriate, clean glassware and equipment to prevent contamination.
- Measure and transfer the liquid carefully to avoid spills.

4. Spill Management:

- In case of a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material and place it in a suitable, closed container for disposal.[\[2\]](#)
- For larger spills, evacuate the area and follow emergency procedures.
- Ensure adequate ventilation during cleanup.

Disposal Plan

Proper disposal of **1-Pentadecene** and its contaminated waste is crucial to prevent environmental contamination and comply with regulations.

1. Waste Collection:

- Collect all waste containing **1-Pentadecene**, including unused chemical, contaminated absorbents, and disposable PPE, in a designated and clearly labeled waste container.

- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.[\[4\]](#)

2. Waste Storage:

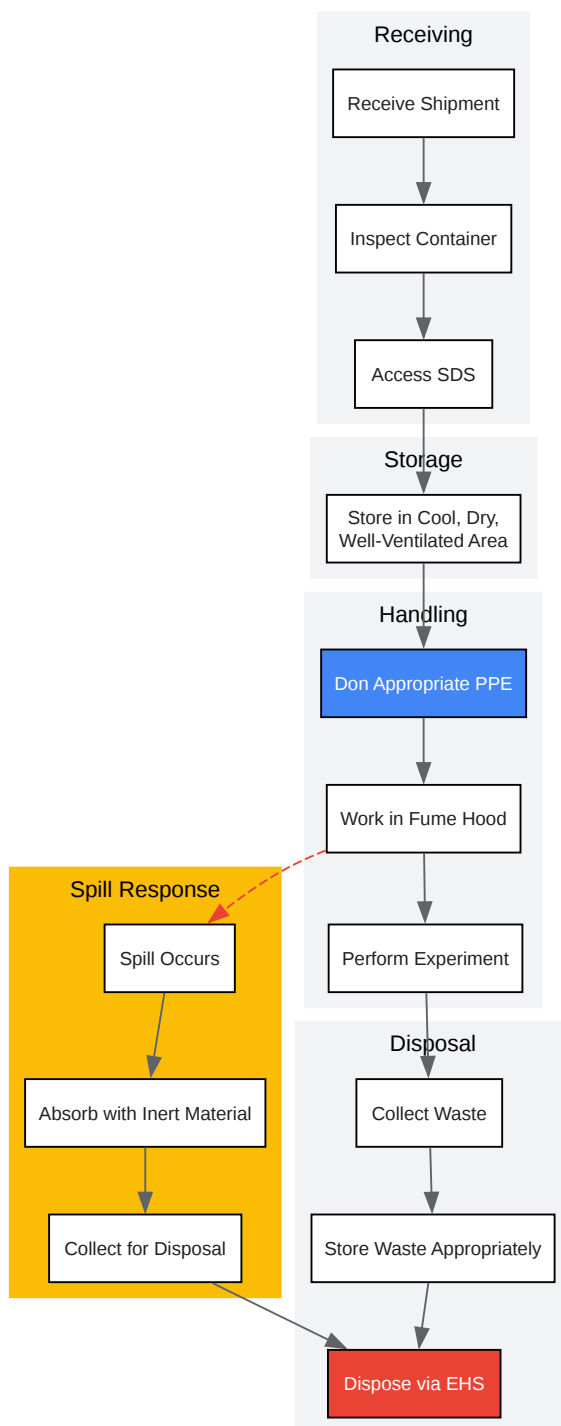
- Store the waste container in a designated satellite accumulation area.
- Keep the waste container tightly closed and stored in a secondary containment bin.

3. Waste Disposal:

- Dispose of the chemical waste through your institution's environmental health and safety (EHS) office.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[4\]](#)
- Empty containers should be handled as hazardous waste unless properly decontaminated.
[\[4\]](#)

Workflow for Handling 1-Pentadecene

Workflow for Handling 1-Pentadecene

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Caption: Workflow for the safe handling of **1-Pentadecene** from receipt to disposal.

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